

3-chloro-N-methylaniline safety, handling, and MSDS information

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Compound of Interest

Compound Name: 3-chloro-N-methylaniline

Cat. No.: B1345671

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An In-depth Technical Guide to the Safety, Handling, and MSDS of **3-chloro-N-methylaniline**

This document provides a comprehensive overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **3-chloro-N-methylaniline** (CAS No. 7006-52-2). It is intended for researchers, scientists, and professionals in drug development who may handle this compound.

Chemical Identification

3-chloro-N-methylaniline is a secondary amine and a chlorinated aromatic compound.^{[1][2]} It is used as a starting material or intermediate in the synthesis of various chemical compounds, including N1-(3-chlorophenyl)-N1-methyl-1,2-ethanediamine dihydrochloride.^{[1][2]}

| Identifier | Value |
|-------------------|--|
| IUPAC Name | 3-chloro-N-methylaniline ^[3] |
| Synonyms | Benzenamine, 3-chloro-N-methyl- ^[3] |
| CAS Number | 7006-52-2 ^{[1][3]} |
| Molecular Formula | C ₇ H ₈ ClN ^[3] |
| Molecular Weight | 141.60 g/mol ^{[1][3]} |
| InChI Key | WFGYSQDPURFIFL-UHFFFAOYSA-N ^[1] |

Hazard Identification

3-chloro-N-methylaniline is classified as a hazardous substance. The GHS classification indicates it can be harmful if swallowed, in contact with skin, or inhaled, and causes skin and eye irritation.^{[3][4]} It may also cause respiratory irritation and is suspected of causing genetic defects and damage to organs through prolonged or repeated exposure.^[4]

Signal Word: Warning^{[3][4]}

Hazard Pictograms: GHS07, GHS08

Table 1: GHS Hazard and Precautionary Statements

| Code | Statement | Source |
|--------------------------|---|---|
| Hazard Statements | | |
| H302 | Harmful if swallowed | [3] [4] |
| H312 | Harmful in contact with skin | [3] [4] |
| H315 | Causes skin irritation | [3] [4] |
| H319 | Causes serious eye irritation | [3] [4] |
| H331 | Toxic if inhaled | [4] |
| H335 | May cause respiratory irritation | [3] [4] |
| H341 | Suspected of causing genetic defects | [4] |
| H373 | May cause damage to organs through prolonged or repeated exposure | [4] |
| Precautionary Statements | | |
| P201/P202 | Obtain special instructions before use / Do not handle until all safety precautions have been read and understood | [4] |
| P260/P261 | Do not breathe dust/fume/gas/mist/vapours/spray | [4] |
| P264 | Wash skin thoroughly after handling | [4] |
| P270 | Do not eat, drink or smoke when using this product | [4] |
| P271 | Use only outdoors or in a well-ventilated area | [4] |

| Code | Statement | Source |
|----------------|---|--------|
| P280 | Wear protective gloves/protective clothing/eye protection/face protection | [4] |
| P302+P352 | IF ON SKIN: Wash with plenty of water | [5] |
| P304+P340 | IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing | [4] |
| P305+P351+P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing | [4] |
| P308+P313 | IF exposed or concerned: Get medical advice/attention | [4] |
| P405 | Store locked up | [4] |

| P501 | Dispose of contents/container to an approved waste disposal plant [[5] |

Physical and Chemical Properties

Table 2: Physical and Chemical Properties of **3-chloro-N-methylaniline**

| Property | Value | Source |
|----------------|---------------------|--------|
| Physical State | Liquid | [6] |
| Boiling Point | 243-244 °C | [1][2] |
| Density | 1.156 g/mL at 25 °C | [1][2] |

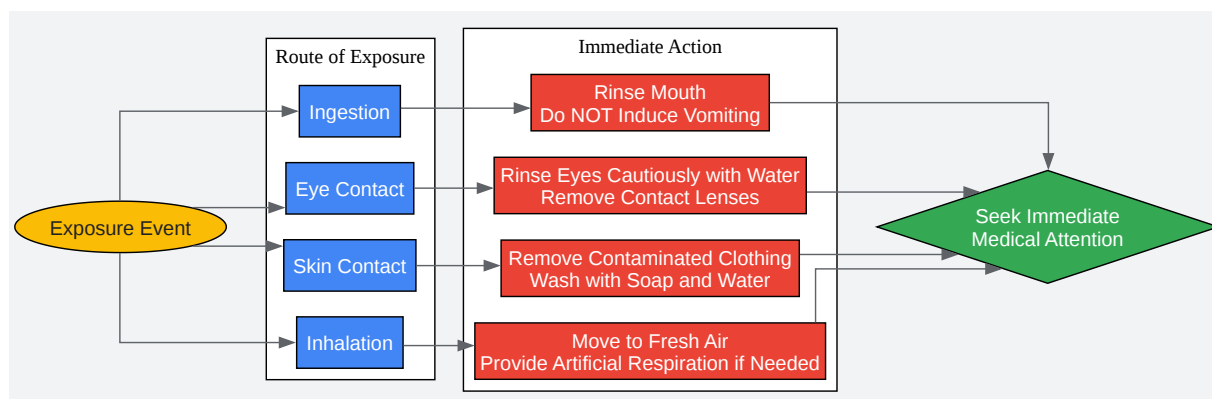
| Refractive Index | n_{20/D} 1.5840 [[1][2] |

First Aid Measures

Prompt medical attention is crucial in case of exposure. Always show the safety data sheet to the attending physician.^{[7][8]}

- General Advice: Consult a physician immediately.^[4]
- If Inhaled: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and consult a physician.^{[6][7]}
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention.^{[5][7]}
- In Case of Eye Contact: Rinse cautiously and thoroughly with water for several minutes.^[4] If present, remove contact lenses if it is easy to do so. Continue rinsing and seek immediate medical advice.^{[4][5]}
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person.^[8] Rinse the mouth with water and consult a physician immediately.^{[7][8]}

Absorption of chloroanilines into the body can lead to the formation of methemoglobin, causing cyanosis (a bluish discoloration of the skin).^{[7][8]} The onset of symptoms may be delayed by 2 to 4 hours or more.^{[7][8]}



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First aid response to exposure incidents.

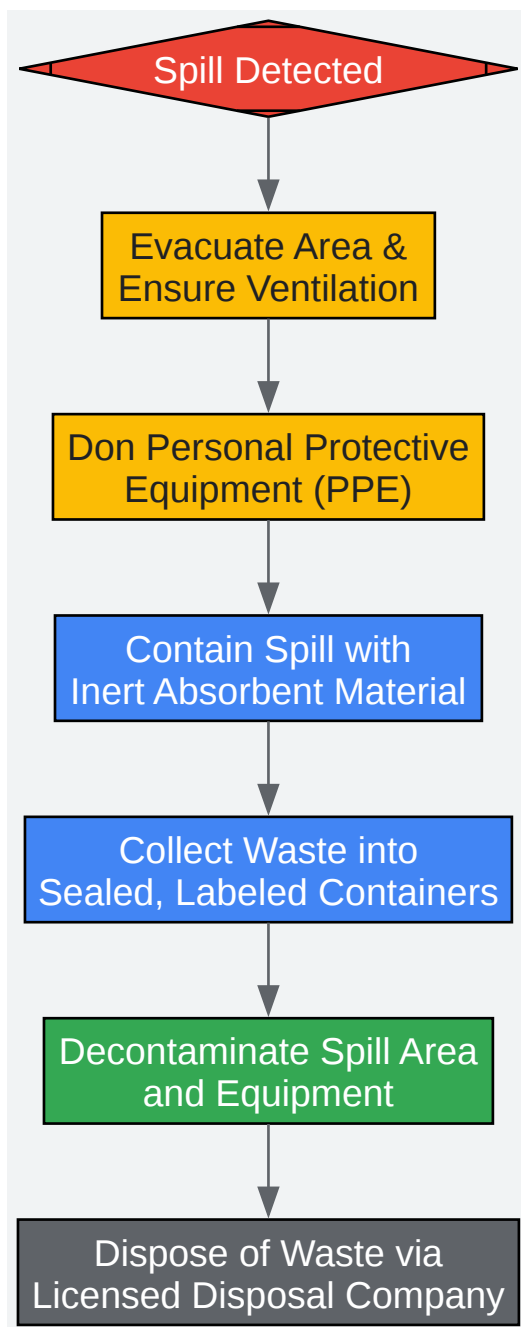
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7][8]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[9]
- Specific Hazards: Combustion may produce toxic fumes, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen chloride gas.[6][7][8]
- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[6][7][8]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[7] Wear personal protective equipment, including respiratory protection, chemical-resistant gloves, and safety goggles.[8] Avoid breathing vapors, mist, or gas and ensure adequate ventilation.[4][7]

- Environmental Precautions: Prevent the substance from entering drains, sewers, or waterways.^{[7][8]} Discharge into the environment must be avoided.^[7]
- Methods for Containment and Cleaning Up: For spills, use an inert absorbent material (e.g., sand, earth, or vermiculite) to soak up the substance.^{[7][10]} Collect the material into suitable, labeled, and closed containers for disposal as hazardous waste.^{[7][8]}



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Workflow for handling an accidental release.

Handling and Storage

- **Safe Handling:** Use in a well-ventilated area.[4] Avoid all personal contact, including inhalation of vapors or mist and contact with skin and eyes.[4][5][7] Do not eat, drink, or smoke when using this product.[4] Wash hands thoroughly after handling.[4]
- **Storage Conditions:** Store in a cool, dry, and well-ventilated place.[4][7] Keep containers tightly closed and sealed.[4][7] Store locked up.[4] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[7][8]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, acids, acid chlorides, acid anhydrides, and chloroformates.[6][8]

Exposure Controls and Personal Protection

- **Engineering Controls:** Ensure adequate ventilation, especially in confined areas.[6] Eyewash stations and safety showers should be located close to the workstation.[6]
- **Personal Protective Equipment (PPE):**
 - **Eye/Face Protection:** Wear chemical safety goggles or a face shield. Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [7][11]
 - **Skin Protection:** Handle with chemical-resistant gloves (inspect before use).[7] Wear a complete suit protecting against chemicals. The type of protective equipment must be selected based on the concentration and amount of the dangerous substance at the specific workplace.[7]
 - **Respiratory Protection:** If risk assessment indicates that air-purifying respirators are necessary, use a full-face respirator with appropriate cartridges (e.g., type ABEK (EN 14387)) as a backup to engineering controls.[7]

Stability and Reactivity

- Reactivity: No data is available for **3-chloro-N-methylaniline**, but related compounds may be sensitive to prolonged exposure to air and light.[\[12\]](#)
- Chemical Stability: The material is stable under normal, recommended storage conditions.[\[6\]](#)
[\[8\]](#)
- Possibility of Hazardous Reactions: No hazardous reactions are known under normal processing conditions.[\[6\]](#)
- Conditions to Avoid: Incompatible products.[\[6\]](#)
- Incompatible Materials: Strong oxidizing agents, acids, acid anhydrides, acid chlorides, and chloroformates.[\[6\]](#)[\[8\]](#)
- Hazardous Decomposition Products: Under fire conditions, it may decompose to form carbon oxides, nitrogen oxides (NOx), and hydrogen chloride gas.[\[6\]](#)[\[8\]](#)

Toxicological Information

This substance is considered toxic and may cause significant health effects through various exposure routes. Absorption can lead to methemoglobinemia, with symptoms like cyanosis, headache, nausea, and confusion that may be delayed.[\[7\]](#)

Table 3: Acute Toxicity Data for Related Chloroanilines

| Route | Species | Value | Compound | Source |
|-----------|------------|------------------|--------------------------|---|
| Oral LD50 | Rat | 574 mg/kg | 3-Chloro-2-methylaniline | [6] [8] |
| Oral LD50 | Rat (male) | ca. 754 mg/kg bw | 3-chloro-o-toluidine | [11] |

| Dermal LD50 | Rat (male) | 765 mg/kg bw | 3-chloro-o-toluidine [\[11\]](#) |

Note: Data is for structurally similar compounds as specific LD50 values for **3-chloro-N-methylaniline** were not found in the provided search results.

Ecological Information

This substance is expected to be toxic to aquatic life, potentially with long-lasting effects.^[7] Environmental release should be strictly avoided.^[7]

Table 4: Ecotoxicity Data for Related Chloroanilines

| Test | Species | Value | Compound | Source |
|----------------------------|----------------------------|-----------------------|--------------------------|--------|
| Toxicity to fish (LC50) | Danio rerio (zebra fish) | 33.2 mg/l - 96 h | 3-Chloro-2-methylaniline | [8] |
| Toxicity to daphnia (EC50) | Daphnia magna (Water flea) | 1.8 - 3.2 mg/l - 48 h | 3-Chloro-2-methylaniline | [8] |

| Toxicity to fish (LC0) | Leuciscus idus | 6 mg/L - 96 h | 3-chloro-o-toluidine |[11] |

Note: Data is for structurally similar compounds as specific ecotoxicity values for **3-chloro-N-methylaniline** were not found in the provided search results.

Disposal Considerations

Dispose of this chemical and its container as hazardous waste.^[7] Offer surplus and non-recyclable solutions to a licensed disposal company.^[8] Do not allow the product to enter drains.^[7] Disposal must be in accordance with all applicable federal, state, and local environmental regulations.^[5]

Transport Information

Proper shipping classification and labeling are required for the transport of this hazardous material. Consult relevant regulations (e.g., DOT, IATA, IMDG) for specific requirements.

Regulatory Information

This substance is subject to various chemical regulations. Users should ensure compliance with all relevant national and international laws. For example, it is listed under GHS classifications.^[3]

Other Information

The information provided in this guide is based on currently available data and is believed to be accurate. However, it is provided without any warranty, express or implied, regarding its correctness. The conditions or methods of handling, storage, use, and disposal of the product are beyond our control and may be beyond our knowledge. For these and other reasons, we do not assume responsibility and expressly disclaim liability for loss, damage, or expense arising out of or in any way connected with the handling, storage, use, or disposal of this product.

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